

Strategic Safety & Handling Guide: 2-Methoxy-3-nitropyridine-4-carbaldehyde

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Compound of Interest

Compound Name: 2-Methoxy-3-nitropyridine-4-carbaldehyde

CAS No.: 221349-76-4

Cat. No.: B1586392

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Chemical Identity & Strategic Significance

Compound Name: **2-Methoxy-3-nitropyridine-4-carbaldehyde** CAS Registry Number: 221349-76-4 Molecular Formula: $C_7H_6N_2O_4$ Molecular Weight: 182.13 g/mol Synonyms: 2-Methoxy-3-nitroisonicotinaldehyde; 4-Formyl-2-methoxy-3-nitropyridine.[1]

Scientific Context

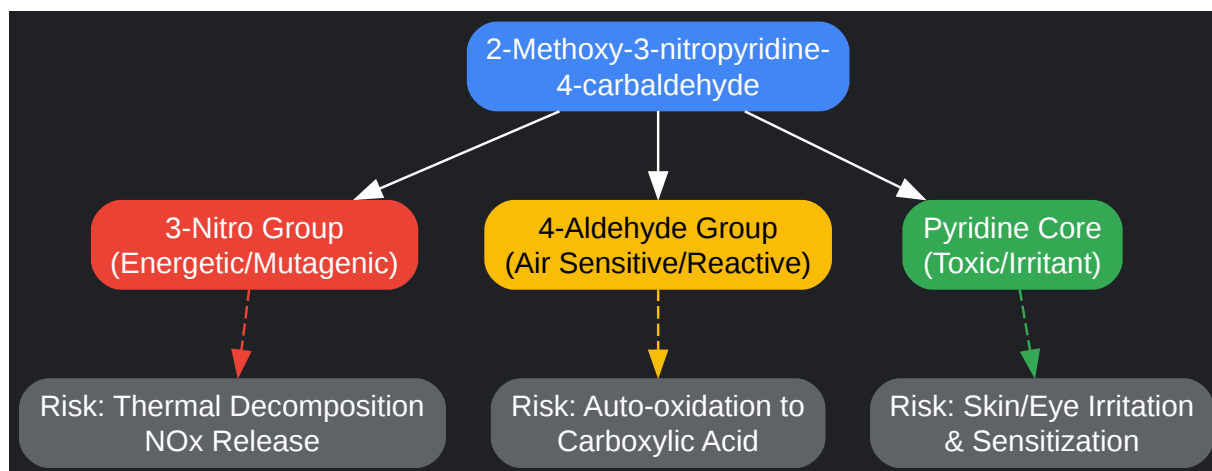
This compound is not merely a generic reagent; it is a high-value scaffold intermediate used primarily in the synthesis of azaindoles (specifically 1H-pyrrolo[2,3-c]pyridine derivatives) and fused heterocyclic kinase inhibitors. Its structure combines an electrophilic aldehyde (C4) with a nitro group (C3) and a labile methoxy group (C2), enabling diverse functionalization strategies such as the Leimgruber-Batcho indole synthesis or S_NAr displacements.

The Hazard Matrix: A Mechanistic Risk Assessment

Standard SDSs list hazards; this section explains the causality behind them to inform safer experimental design.

The Hazard Triad

The molecule presents a synergistic risk profile derived from its three functional components.



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Figure 1: Functional group decomposition of safety risks. The nitro group adds energetic potential, while the aldehyde dictates storage stability.

GHS Classification (Derived)

Based on Structure-Activity Relationships (SAR) of nitropyridines:

- Skin Irritation: Category 2 (H315)[2]
- Eye Irritation: Category 2A (H319)[2]
- STOT-SE: Category 3 (Respiratory Irritation) (H335)
- Reactivity Warning: While not classified as a high explosive, the ortho-nitro/aldehyde arrangement can undergo energetic decomposition under high heat (>150°C).

Storage & Stability: A Self-Validating Protocol

Trustworthiness in research requires reagent integrity. Aldehydes are prone to air oxidation, forming the corresponding 2-methoxy-3-nitroisonicotinic acid, which can kill downstream catalysis.

The "Gold Standard" Storage Protocol

Parameter	Requirement	Scientific Rationale
Atmosphere	Inert (Argon/Nitrogen)	Prevents oxidation of -CHO to -COOH.
Temperature	2°C to 8°C	Retards thermal decomposition and autoxidation rates.
Container	Amber Glass	Protects the nitro group from UV-induced photolysis.
Desiccant	Required	Prevents hydrate formation at the aldehyde center.

Purity Validation (The "Go/No-Go" Test)

Before committing this reagent to a multi-step synthesis, perform this rapid NMR check:

- Solvent: DMSO-d₆ or CDCl₃.
- Target Signal: Look for the aldehyde proton singlet at δ 9.8 – 10.2 ppm.
- Impurity Flag: A broad singlet appearing at δ 12.0 – 14.0 ppm indicates oxidation to the carboxylic acid.
- Decision: If Acid > 5%, purify via recrystallization (EtOAc/Hexanes) or column chromatography immediately.

Emergency Response Protocols

Fire Fighting (NO_x Hazard)

- Hazard: Burning nitropyridines release toxic Nitrogen Oxides (NO_x).
- Action: Do NOT inhale smoke. Use SCBA (Self-Contained Breathing Apparatus).^[3]
- Extinguishing Media: Water spray, dry chemical, or CO₂. Avoid high-pressure water jets that may scatter the light powder.

Accidental Release (Spill)

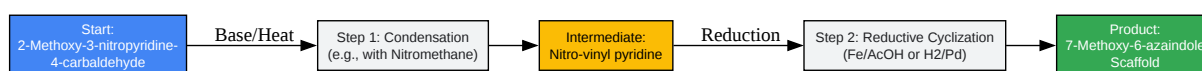
- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Wear nitrile gloves (double gloved recommended), lab coat, and N95/P100 particulate respirator.
- Containment: Do not dry sweep. Wet the powder slightly with an inert solvent (e.g., heptane) to suppress dust, then scoop into a waste container.
- Decontamination: Wash the surface with 1M NaOH (degrades the aldehyde) followed by water.

Synthesis & Application Context

Expertise involves knowing how the safety profile changes during reaction.

The primary utility of CAS 221349-76-4 is in the Leimgruber-Batcho type sequences or condensation reactions to form fused ring systems.

Workflow Visualization



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Figure 2: Typical synthetic pathway. Note that Step 2 (Reduction) eliminates the nitro-hazard but may generate exothermic heat.

Critical Process Safety Parameters

- Exotherm Risk: The condensation step (Step 1) is generally mild, but the reduction of the nitro group (Step 2) is highly exothermic.
- Control Measure: Add reducing agents (e.g., Iron powder, Hydrogenation catalyst) slowly at controlled temperatures. Ensure adequate cooling capacity is available.

Physical & Chemical Properties Table

Property	Value	Source/Prediction
Appearance	Pale yellow to yellow solid	Nitro-aromatic characteristic
Melting Point	138-142°C (Predicted)	Analogous nitropyridines
Boiling Point	~338°C (at 760 mmHg)	Predicted [1]
Density	~1.4 g/cm ³	Predicted [1]
Solubility	Soluble in DMSO, DCM, EtOAc; Poor in Water	Lipophilic nature
pKa	~ -2.62 (Pyridine nitrogen)	Predicted [1]

References

- Thieme Chemistry. (2020). Science of Synthesis: Azaindoles and Their Derivatives. (Contextualizing the use of nitro-pyridine aldehydes in azaindole synthesis). Retrieved from [\[Link\]](#)
- Molbase. (n.d.). **2-Methoxy-3-nitropyridine-4-carbaldehyde** MSDS Data. Retrieved February 27, 2026, from [\[Link\]](#)
- PubChem. (n.d.). Compound Summary for Nitropyridine Derivatives. (Used for SAR-based hazard extrapolation). Retrieved from [\[Link\]](#)

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Sources

- 1. 2-METHOXY-3-NITROPYRIDINE-4-CARBOXALDEHYDE Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. jubilantingrevia.com [jubilantingrevia.com]
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